

Safety and handling precautions for 2-Isopropylbenzeneboronic acid

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Compound of Interest

Compound Name: 2-Isopropylbenzeneboronic acid

Cat. No.: B1303771

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An In-depth Technical Guide to the Safety and Handling of **2-Isopropylbenzeneboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Isopropylbenzeneboronic acid** (CAS No. 89787-12-2). The following sections detail the hazards, necessary precautions, and emergency procedures to ensure its safe use in a laboratory setting.

Chemical Identification and Physical Properties

This section summarizes the key identifiers and physical and chemical properties of **2-Isopropylbenzeneboronic acid**.

Property	Value
Chemical Name	2-Isopropylbenzeneboronic acid
Synonyms	(2-Isopropylphenyl)boronic acid, 2-Cumylboronic acid
CAS Number	89787-12-2
Molecular Formula	C ₉ H ₁₃ BO ₂
Molecular Weight	164.01 g/mol
Appearance	White to off-white or light yellow powder/crystal[1]
Melting Point	85-86°C[2]
Boiling Point	297.2°C at 760 mmHg[2]
Flash Point	133.5°C[2]
Density	1.04 g/cm ³ [2]

Hazard Identification and Classification

2-Isopropylbenzeneboronic acid is classified as a hazardous substance. The following table details its GHS classification and associated hazard statements.[3][4]

GHS Classification	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[3][4]	!	Warning
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[3][4]	!	Warning
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation[3][4]	!	Warning

Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is crucial to minimize risk.

Handling

- Ventilation: Use only outdoors or in a well-ventilated area, such as a fume hood.[4]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection (safety goggles or face shield).[4]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[4] Do not eat, drink, or smoke when using this product.[5]
- Avoidance: Do not get in eyes, on skin, or on clothing. Avoid breathing dust, fume, gas, mist, vapors, or spray.[4] Avoid dust formation.

Storage

- Container: Keep container tightly closed.[4]
- Location: Store in a dry, cool, and well-ventilated place.[4]

- Security: Store locked up.[\[2\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.

Exposure Controls and Personal Protection

The following table outlines the necessary personal protective equipment (PPE) for handling **2-Isopropylbenzeneboronic acid**.

Exposure Route	Recommended Protection
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A respirator with a particulate filter conforming to EN 143 is recommended.

Emergency Procedures

A clear understanding of emergency procedures is essential.

First-Aid Measures

Exposure	First-Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[6\]](#)
- Protective Equipment: In case of a fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and oxides of boron.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.

- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Keep in suitable, closed containers for disposal.
- Environmental Precautions: Should not be released into the environment.

Stability and Reactivity

Parameter	Description
Reactivity	None known, based on information available.
Chemical Stability	Stable under normal conditions.
Conditions to Avoid	Incompatible products.
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition	None under normal use conditions.
Hazardous Polymerization	Hazardous polymerization does not occur.

Toxicological and Ecological Information

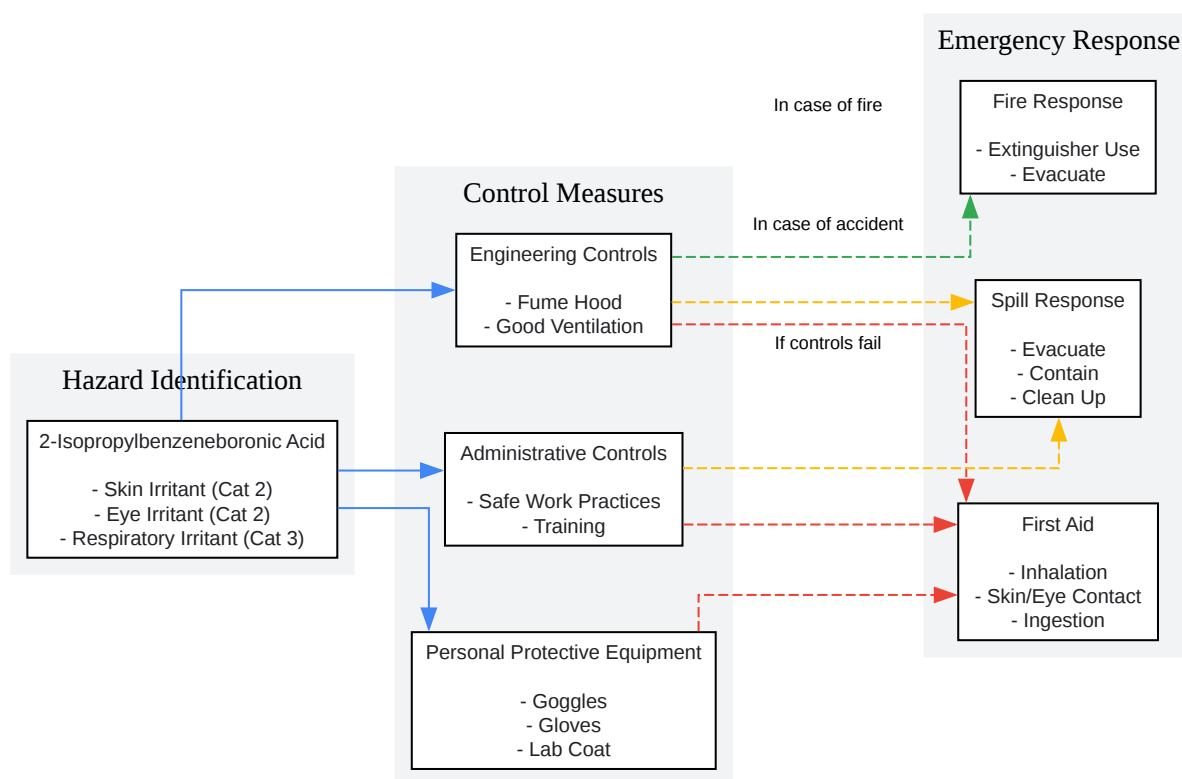
- Acute Toxicity: The toxicological properties have not been fully investigated.
- Ecotoxicity: Do not empty into drains. No quantitative data on ecotoxicity is available.
- Persistence and Degradability: No information available.
- Bioaccumulation: No information available.
- Mobility: No information available.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow from hazard identification to the implementation of control measures and emergency responses.



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Safety Workflow Diagram

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